

The Versatility of Diethoxy(diphenyl)silane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethoxydiphenylsilane

CAS No.: 155684-44-9

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An In-depth Exploration of a Key Organosilane in Material Science and Beyond

Introduction: Clarifying the Nomenclature

In the realm of organosilicon chemistry, precise terminology is paramount. The compound alternately known as diphenyldiethoxysilane and **diethoxydiphenylsilane** is a prime example of this. Both names refer to the exact same molecule, with the CAS number 2553-19-7.[1][2][3][4] The IUPAC-preferred name is diethoxy(diphenyl)silane, which will be used throughout this guide for consistency.[1] This guide will provide a comprehensive technical overview of diethoxy(diphenyl)silane, from its fundamental properties to its advanced applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

Core Properties and Synthesis

Diethoxy(diphenyl)silane is a colorless to yellowish transparent liquid with a molecular formula of $C_{16}H_{20}O_2Si$ and a molecular weight of 272.41 g/mol.[3][5] It is characterized by a central silicon atom bonded to two phenyl groups and two ethoxy groups. This structure imparts a

unique combination of properties, including thermal stability and hydrophobicity, making it a valuable precursor and intermediate in various chemical processes.[6]

Table 1: Physicochemical Properties of Diethoxy(diphenyl)silane

Property	Value	Reference(s)
CAS Number	2553-19-7	[1][2][3]
Molecular Formula	C ₁₆ H ₂₀ O ₂ Si	[3]
Molecular Weight	272.41 g/mol	[3]
Boiling Point	167 °C at 15 mmHg	[2][3]
Density	1.033 g/mL at 25 °C	[2][3]
Refractive Index	n ₂₀ /D 1.525	[2][3]
Flash Point	>110 °C (>230 °F)	[2][3]

The synthesis of diethoxy(diphenyl)silane is typically achieved through the reaction of diphenyldichlorosilane with ethanol. This reaction, often carried out in the presence of a base like pyridine or triethylamine to neutralize the hydrochloric acid byproduct, is a standard method for producing alkoxy silanes.[7]

The Chemistry of Reactivity: Hydrolysis and Condensation

A key feature of diethoxy(diphenyl)silane, and alkoxy silanes in general, is its susceptibility to hydrolysis. This reaction, in which the ethoxy groups are replaced by hydroxyl groups to form diphenylsilanediol, is the foundation of its utility in many applications, particularly in sol-gel processes.[8][9]

The hydrolysis of alkoxy silanes can be catalyzed by either acids or bases.[8] Under acidic conditions, the oxygen of the ethoxy group is protonated, making it a better leaving group. In basic conditions, the silicon atom is directly attacked by a hydroxide ion. The rate of hydrolysis is influenced by factors such as pH, water concentration, and the steric bulk of the alkoxy groups.[9]

Following hydrolysis, the resulting silanol groups are highly reactive and readily undergo condensation reactions with other silanols or unreacted ethoxy groups. This process forms stable siloxane (Si-O-Si) bonds, leading to the formation of oligomers and, eventually, a cross-linked network. This ability to form a durable, inorganic polymer network is central to its use in coatings, adhesives, and as a crosslinking agent.[10]

Caption: Hydrolysis and condensation of diethoxy(diphenyl)silane.

Applications in Research and Development

The unique reactivity of diethoxy(diphenyl)silane has led to its use in a wide array of applications, from materials science to analytical chemistry and drug development.

Synthesis of Phenyl-Substituted Silicones

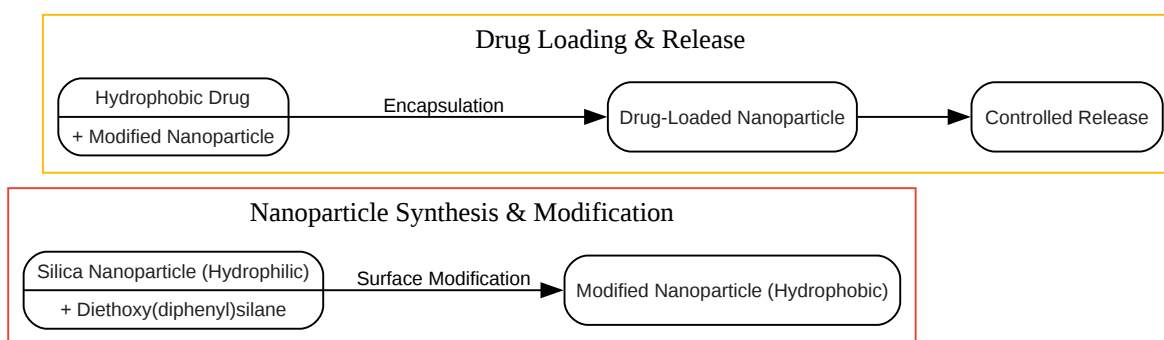
Diethoxy(diphenyl)silane is a key monomer in the synthesis of phenyl-substituted silicone polymers.[6] The presence of phenyl groups on the silicone backbone enhances properties such as thermal stability, radiation resistance, and refractive index. These high-performance materials find use in applications ranging from high-temperature lubricants to advanced optical materials.[11] The Piers-Rubinsztajn reaction, which involves the catalyzed reaction of hydrosilanes with alkoxy silanes, is a modern method for producing such polymers.[7]

Surface Modification of Materials

The ability of diethoxy(diphenyl)silane to form a stable, hydrophobic siloxane layer on surfaces makes it an excellent agent for surface modification.[6] This is particularly relevant in the field of biomaterials and drug delivery.

For implantable medical devices, surface properties are critical to their success. Modifying the surface of materials like titanium or polydimethylsiloxane (PDMS) can improve their biocompatibility and reduce adverse reactions in the body.[2][3] While diethoxy(diphenyl)silane itself imparts hydrophobicity, the principles of silane chemistry are widely used to tailor surface properties. For instance, aminosilanes are used to create hydrophilic surfaces that can then be functionalized with biomolecules to improve cell adhesion and long-term viability.[2][3] The covalent attachment of silane layers provides a durable modification that is essential for the longevity of medical implants.[12]

In the development of drug delivery systems, diethoxy(diphenyl)silane and related compounds can be used to modify the surface of nanoparticles, such as mesoporous silica nanoparticles (MSNs).[4][5] By creating a hydrophobic surface on these carriers, the loading capacity for poorly water-soluble drugs can be significantly increased.[1] The controlled release of these drugs can also be influenced by the surface chemistry of the delivery vehicle. The sol-gel process, utilizing precursors like diethoxy(diphenyl)silane, allows for the synthesis of these drug-loaded nanoparticles.[4][5]



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Caption: Application of diethoxy(diphenyl)silane in drug delivery.

Solid-Phase Microextraction (SPME)

Diethoxy(diphenyl)silane has been utilized to create novel coatings for solid-phase microextraction (SPME) fibers.[13][14] SPME is a solvent-free sample preparation technique where a coated fiber is used to extract and concentrate analytes from a sample before analysis, typically by gas chromatography-mass spectrometry (GC-MS).[15] The sol-gel method can be used to create a thermally stable and robust coating on the SPME fiber, and diethoxy(diphenyl)silane can be incorporated to create a stationary phase with a high affinity for non-polar analytes like polycyclic aromatic hydrocarbons (PAHs).[14]

Experimental Protocol: Preparation of a Diethoxy(diphenyl)silane-Based SPME Fiber

The following is a representative protocol for the preparation of a diethoxy(diphenyl)silane-based SPME fiber using the sol-gel method, synthesized from information in the cited literature.

[14][16]

Materials:

- Fused silica fiber
- Diethoxy(diphenyl)silane
- Polydimethylsiloxane (PDMS), hydroxy-terminated
- Trifluoroacetic acid (TFA)
- Dichloromethane

Procedure:

- **Fiber Preparation:** A section of the polyimide coating is removed from the end of a fused silica fiber by carefully burning it off, followed by cleaning with a suitable solvent.
- **Sol Solution Preparation:** In a clean, dry vial, a solution is prepared by mixing diethoxy(diphenyl)silane, hydroxy-terminated PDMS, and a small amount of water in dichloromethane. Trifluoroacetic acid is added as a catalyst for the hydrolysis and condensation reactions.
- **Coating the Fiber:** The prepared fused silica fiber is dipped into the sol solution and then slowly withdrawn at a constant rate.
- **Drying and Curing:** The coated fiber is allowed to air dry and is then cured in an oven at a controlled temperature to complete the sol-gel process and firmly bond the coating to the fiber.
- **Conditioning:** Before its first use, the fiber is conditioned at a high temperature in the injection port of a gas chromatograph to remove any residual solvents or volatile compounds.

Safety and Handling

Diethoxy(diphenyl)silane is a moisture-sensitive compound and should be handled under an inert atmosphere, such as nitrogen or argon, to prevent premature hydrolysis.[3] It is classified as a skin and eye irritant and may cause respiratory irritation.[2] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Conclusion

Diethoxy(diphenyl)silane, also known as diphenyldiethoxysilane, is a versatile and valuable compound for researchers in a multitude of scientific disciplines. Its unique combination of phenyl and ethoxy groups on a central silicon atom provides a gateway to a wide range of materials with tailored properties. From the synthesis of high-performance silicones to the surface modification of biomaterials for advanced drug delivery and the creation of novel analytical tools, the fundamental chemistry of its hydrolysis and condensation reactions continues to be exploited in innovative ways. A thorough understanding of its properties, reactivity, and handling is essential for any scientist looking to harness the potential of this important organosilane.

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